

# Comparative toxicity of Chloridazon and its metabolite desphenyl-chloridazon

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## Compound of Interest

Compound Name: Chloridazon

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A Comparative Toxicological Analysis of **Chloridazon** and its Primary Metabolite, Desphenyl-**chloridazon**

This guide provides a detailed comparison of the toxicological profiles of the herbicide **Chloridazon** and its principal environmental metabolite, desphenyl-**chloridazon**. The information is intended for researchers, scientists, and professionals in drug development and environmental science, offering a concise overview supported by experimental data.

## Overview

**Chloridazon** is a selective pyridazinone herbicide used for controlling broad-leaved weeds, primarily in sugar beet cultivation.[1][2] In the environment, it degrades to form metabolites, most notably desphenyl-**chloridazon**. [2][3][4] This metabolite is frequently detected in surface and groundwater, often at higher concentrations and with greater persistence than the parent compound, raising concerns about its environmental and health impacts.[3][5][6][7][8]

## Comparative Toxicity Data

The available data indicates that desphenyl-**chloridazon** exhibits a higher acute and chronic toxicity profile in certain organisms compared to its parent compound, **Chloridazon**.

## Mammalian Toxicity

Quantitative data on mammalian toxicity highlights a significant difference in acute oral toxicity between the two compounds.

Compound	Species	Endpoint	Value	Classification	Reference
Chloridazon (Technical)	Rat (male)	Acute Oral LD50	3025 mg/kg	Low Toxicity	[1]
Rat (female)	Acute Oral LD50	2290 mg/kg	Low Toxicity	[1]	
Rat	13-week NOEL	20.7-23.5 mg/kg bw/day	-	[1]	
Desphenyl-chloridazon	Rat (ATE)	Acute Oral LD50	500 mg/kg	Harmful if swallowed	[9]
-	Skin Irritation	-	Causes skin irritation	[9]	
-	Eye Irritation	-	Causes serious eye irritation	[9]	
-	Skin Sensitization	-	May cause an allergic skin reaction	[9]	

LD50: Lethal Dose, 50%; NOEL: No-Observed-Effect Level; ATE: Acute Toxicity Estimate.

## Ecotoxicity

Studies on aquatic invertebrates, such as the signal crayfish (*Pacifastacus leniusculus*), have demonstrated that desphenyl-**chloridazon** can induce more significant and varied adverse effects at environmentally relevant concentrations than **Chloridazon**.

Compound	Organism	Concentration	Duration	Observed Effects	Reference
Chloridazon	Signal Crayfish	2.7 µg/L	30 days	Increased CAT, GSH, GLU, LACT, ALT, AST; Histopathological alterations.	<a href="#">[10]</a> <a href="#">[11]</a>
0.45 µg/L	30 days	Increased CAT and GSH levels.	<a href="#">[10]</a> <a href="#">[11]</a>		
Desphenyl-chloridazon	Signal Crayfish	2.7 µg/L	30 days	Increased CAT, GSH, GLU, LACT, ALT, AST, NH3, Ca; Lipid peroxidation (TBARS); More frequent histopathological alterations.	<a href="#">[10]</a> <a href="#">[11]</a>
0.45 µg/L	30 days	Increased CAT, GSH, GLU, LACT, ALT, AST, NH3, Ca; Lipid peroxidation (TBARS); Histopathological alterations.	<a href="#">[10]</a> <a href="#">[11]</a>		

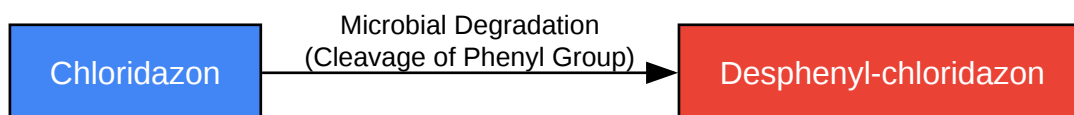
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alterations.

CAT: Catalase; GSH: Glutathione; GLU: Glucose; LACT: Lactate; ALT: Alanine Aminotransferase; AST: Aspartate Aminotransferase; TBARS: Thiobarbituric Acid Reactive Substances (marker for lipid peroxidation).

## Signaling Pathways and Experimental Workflows

### Metabolic Degradation of Chloridazon

**Chloridazon** undergoes degradation in the environment, primarily through microbial action, which cleaves the phenyl group to form the more persistent and mobile desphenyl-chloridazon.

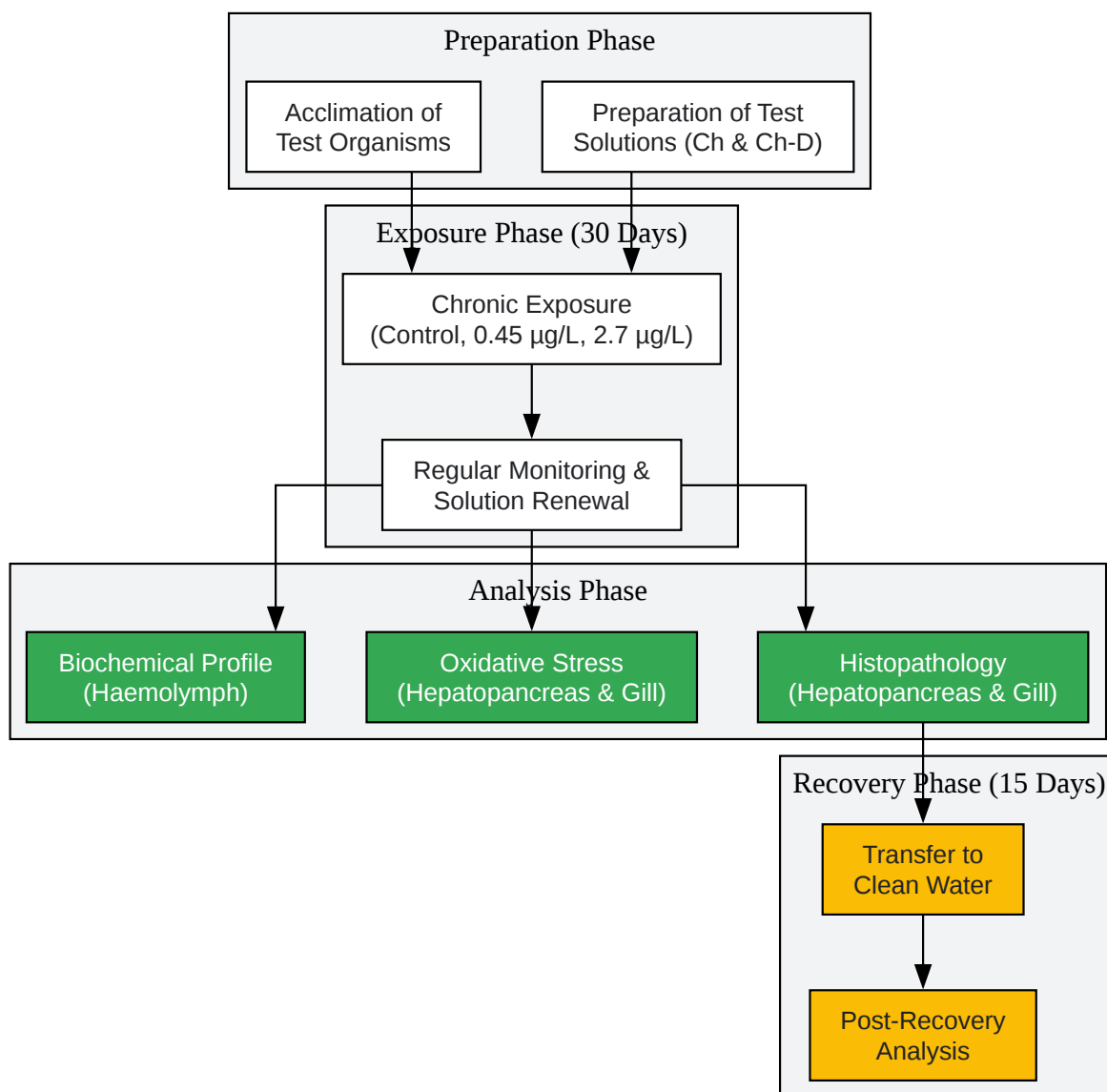


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Caption: Metabolic pathway of **Chloridazon** to desphenyl-**chloridazon**.

## Experimental Workflow for Aquatic Ecotoxicity Assessment

The following diagram illustrates a typical workflow for assessing the chronic toxicity of chemical compounds on aquatic organisms, as exemplified by the studies on signal crayfish.



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